

Abanoquil (CAS Number: 90402-40-7): A Technical Whitepaper

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Compound of Interest

Compound Name: Abanoquil

Cat. No.: B1666461

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Abstract

Abanoquil (UK-52,046) is a novel quinoline-derivative α -1 adrenoceptor antagonist. Initially investigated for its antiarrhythmic and antihypertensive properties, its mechanism of action centers on the blockade of α 1-adrenergic receptors. This document provides an in-depth technical overview of the available research on **Abanoquil**, including its pharmacological profile, mechanism of action, pharmacokinetic properties, and available clinical data. All quantitative data are summarized in structured tables, and key experimental protocols are detailed. Signaling pathways and experimental workflows are visualized using diagrams to facilitate a comprehensive understanding of this compound for research and drug development purposes.

Introduction

Abanoquil, with the chemical formula $C_{22}H_{25}N_3O_4$, is a potent and selective antagonist of α 1-adrenergic receptors.[1] These receptors are key components of the sympathetic nervous system, mediating vasoconstriction, smooth muscle contraction, and various processes within the central nervous system.[2][3] The antagonism of these receptors by compounds like **Abanoquil** has been a therapeutic strategy for conditions such as hypertension and benign prostatic hyperplasia.[4] Research into **Abanoquil** has explored its potential as an antiarrhythmic agent and its effects on erectile tissue.[1] This whitepaper consolidates the

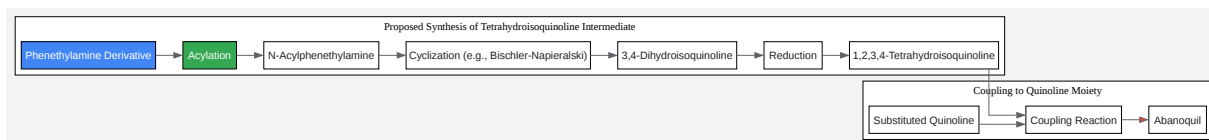
existing scientific literature on **Abanoquil** to serve as a comprehensive resource for researchers.

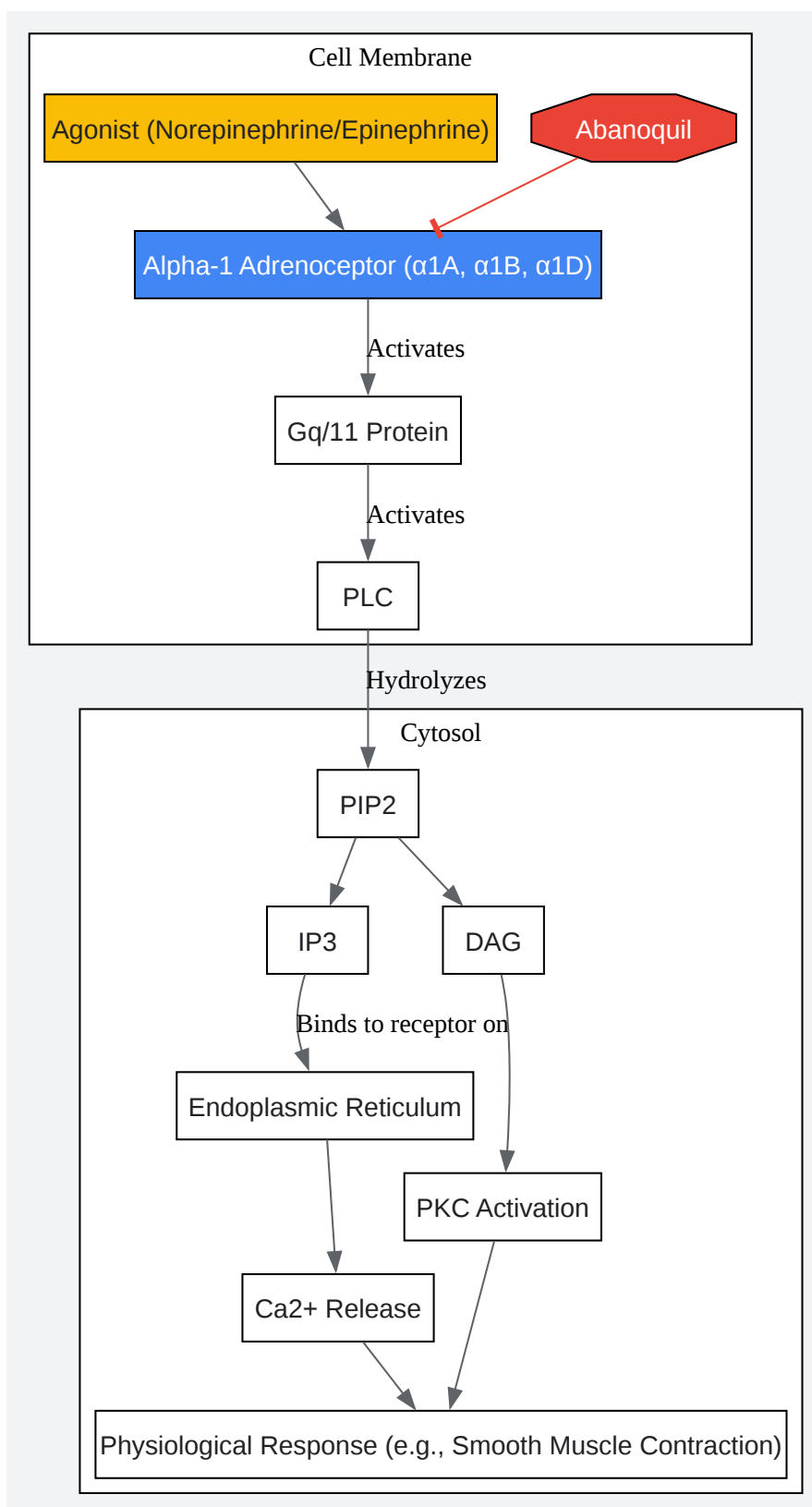
Physicochemical Properties

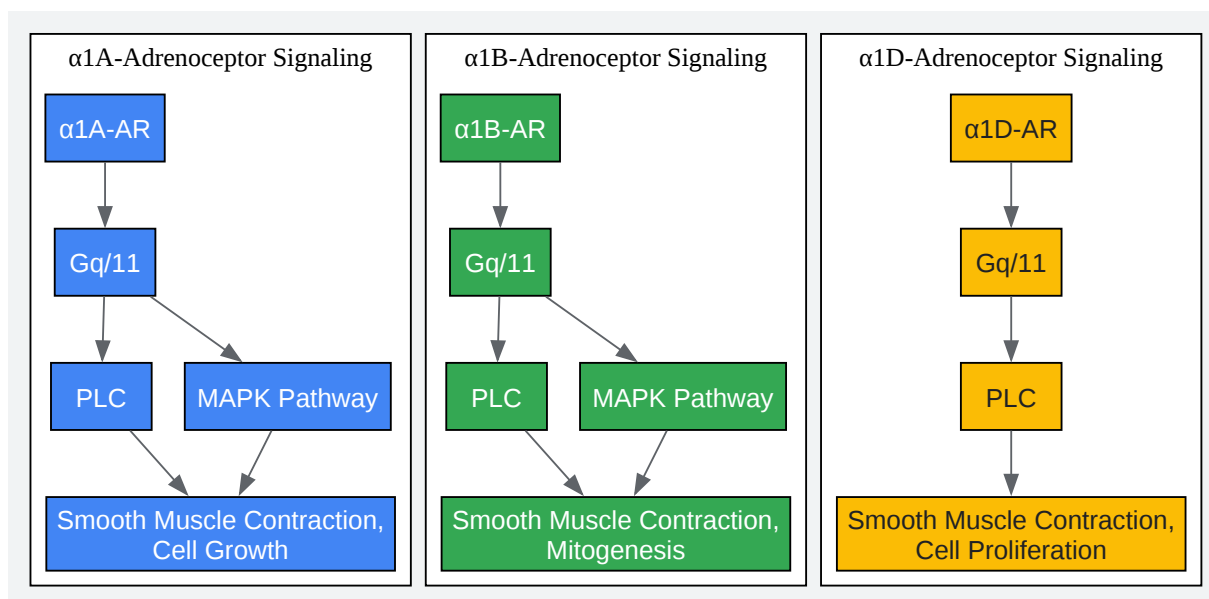
Property	Value	Source
CAS Number	90402-40-7	
Molecular Formula	C22H25N3O4	-
Synonyms	UK-52,046; Albanoquil	
Chemical Name	2-(6,7-dimethoxy-1,2,3,4-tetrahydroisoquinolin-2-yl)-6,7-dimethoxyquinolin-4-amine	-

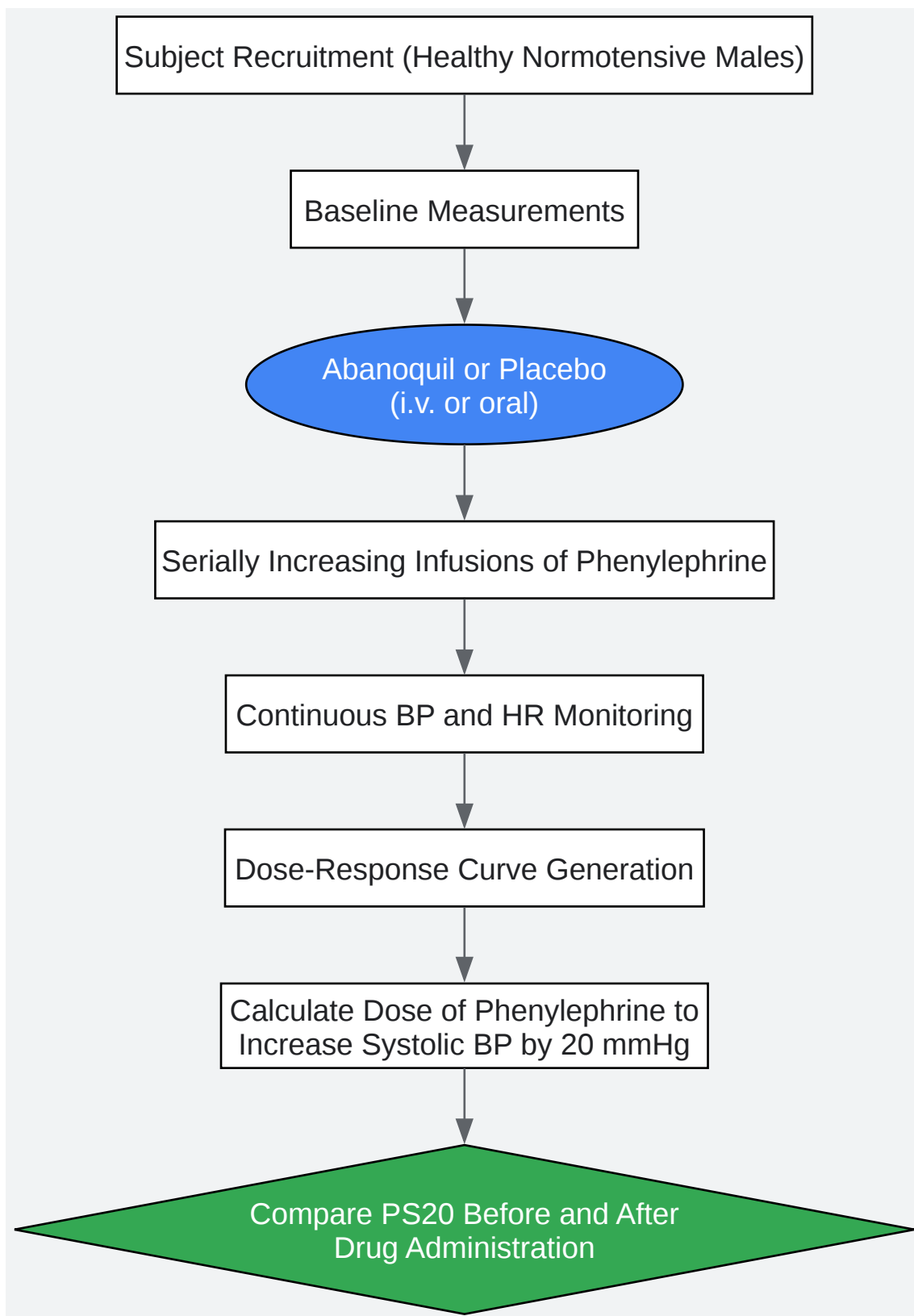
Synthesis

A specific, detailed synthesis protocol for **Abanoquil** is not readily available in the public domain. However, based on the synthesis of similar 1,2,3,4-tetrahydroisoquinoline derivatives, a plausible synthetic route can be proposed. The core of the molecule is a substituted 1,2,3,4-tetrahydroisoquinoline ring attached to a quinolinamine moiety. The synthesis would likely involve a multi-step process, potentially utilizing a Bischler-Napieralski or Pictet-Spengler reaction to form the tetrahydroisoquinoline core, followed by coupling with a suitably substituted quinoline precursor.









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